

FR-900137: A Technical Overview of a Novel Antibiotic

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For Researchers, Scientists, and Drug Development Professionals

Introduction

FR-900137 is a phosphorus-containing antibiotic first isolated from a new strain of Streptomyces unzenensis.[1] Its discovery in the early 1980s presented a novel chemical scaffold with broad-spectrum antibacterial activity. This technical guide provides a comprehensive summary of the known chemical structure and properties of FR-900137, based on the available scientific literature. However, it is important to note that detailed studies on its mechanism of action, specific biological targets, and affected signaling pathways are not extensively documented in publicly accessible research.

Chemical Structure and Physicochemical Properties

The chemical structure of **FR-900137** was established as methyl hydrogen N1-methyl N2-(L)-leucyl phosphorohydrazidate.[2][3] This unique structure, containing a phosphorus-nitrogen bond, distinguishes it from many other classes of antibiotics. The key physicochemical properties of **FR-900137** are summarized in the table below for easy reference.



Property	Value	Reference
Chemical Formula	C ₈ H ₂₀ N ₃ O ₄ P	[4]
Molecular Weight	253.23 g/mol	[4]
IUPAC Name	methyl hydrogen (2-(L- leucyl)-1- methylhydrazinyl)phosphonate	[4]
CAS Number	73706-58-8	[4]
Appearance	White powder	[1]
SMILES Code	CINVALID-LINK C(=O)NN(C)P(=O)(O)OC	

Biological Properties and Antibacterial Spectrum

FR-900137 has demonstrated a broad spectrum of activity, inhibiting the growth of a variety of Gram-positive and Gram-negative bacteria.[1] Notably, it has been reported to be inactive against Pseudomonas aeruginosa.[1]

Mechanism of Action

The precise mechanism by which **FR-900137** exerts its antibacterial effect has not been elucidated in the available literature. Its unique phosphonohydrazide structure suggests a potentially novel mode of action that may differ from established antibiotic classes. Further research is required to identify its specific molecular target(s) and the biochemical pathways it disrupts within bacterial cells.

Signaling Pathways

There is currently no information available regarding the specific signaling pathways that may be affected by **FR-900137**.

Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, and biological characterization of **FR-900137** are not extensively described in modern scientific literature. The original discovery



and characterization were reported in 1980, and subsequent detailed methodological publications are scarce.

For general antimicrobial susceptibility testing, standardized methods such as broth microdilution or agar dilution would be appropriate to determine the minimum inhibitory concentration (MIC) against a panel of bacterial strains. A general workflow for such an experiment is outlined below.



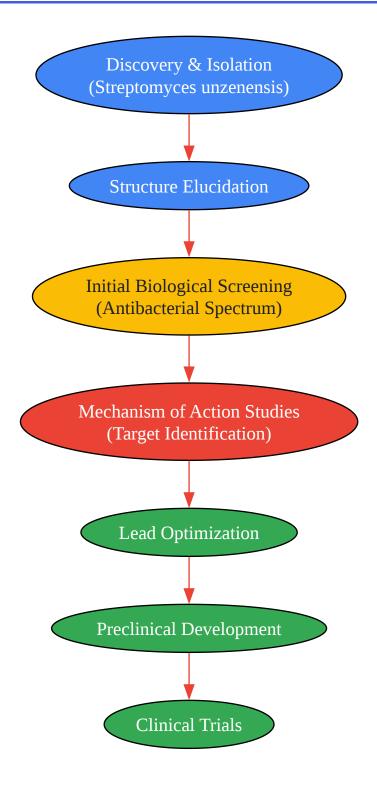
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A generalized workflow for determining the Minimum Inhibitory Concentration (MIC) of **FR-900137**.

Logical Relationships in Drug Discovery

The investigation of a novel antibiotic like **FR-900137** would typically follow a logical progression from initial discovery to potential clinical application. The following diagram illustrates this conceptual relationship.





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Conceptual stages in the research and development of a novel antibiotic like FR-900137.

Conclusion and Future Directions



FR-900137 represents a unique chemical entity with demonstrated broad-spectrum antibacterial activity. While its initial discovery and structural characterization were significant, a substantial knowledge gap exists regarding its biological mechanism of action. For drug development professionals and researchers, **FR-900137** presents an opportunity for further investigation. Future studies should focus on identifying its molecular target, elucidating its mechanism of action, and conducting comprehensive profiling of its antibacterial efficacy. Such research would be crucial in determining the potential of **FR-900137** or its analogs as future therapeutic agents.

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